

GSK 2830371-d4 solubility problems and solutions

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Compound of Interest

Compound Name: GSK 2830371-d4

Cat. No.: B1154372

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Technical Support Center: GSK 2830371-d4

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of **GSK 2830371-d4**. Below you will find troubleshooting guides and FAQs to address common issues encountered during experimental work.

Solubility Data Summary

The following table summarizes the reported solubility of GSK 2830371. Note that the "-d4" designation indicates a deuterated form of the molecule. While the solubility of deuterated compounds is generally very similar to their non-deuterated counterparts, it is always recommended to confirm solubility with a small amount of the compound before preparing a larger stock solution.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	46.1 - 100	100 - 199.55
Ethanol	23.05 - 92	50 - 50.11
Water	Insoluble	Insoluble

Data is based on the molecular weight of the non-deuterated form (461.02 g/mol). Batch-specific molecular weights may vary slightly.[\[1\]](#)[\[2\]](#)

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **GSK 2830371-d4** compared to the standard GSK 2830371?

A1: The deuterated form, **GSK 2830371-d4**, is expected to have a solubility profile that is highly similar to the non-deuterated compound. Deuterium substitution typically does not significantly alter the physicochemical properties that govern solubility. However, as with any compound, we recommend performing a small-scale test to confirm solubility in your specific solvent and concentration.

Q2: In which common laboratory solvents is GSK 2830371 soluble?

A2: GSK 2830371 is readily soluble in DMSO and ethanol.[\[1\]](#)[\[3\]](#) It is reported to be soluble up to 100 mM in DMSO and up to 50 mM in ethanol.

Q3: Is GSK 2830371 soluble in aqueous solutions?

A3: No, GSK 2830371 is reported to be insoluble in water.[\[1\]](#) For in vivo studies, a specific formulation with co-solvents is required.

Q4: How should I store stock solutions of GSK 2830371?

A4: Stock solutions should be aliquoted and stored at -20°C or -80°C.[\[3\]](#) Vendor data suggests that stock solutions are stable for up to 6 months at -20°C and for up to 1 year or even 2 years when stored at -80°C.[\[2\]](#)[\[4\]](#)

Troubleshooting Guide

Q1: I'm having trouble dissolving GSK 2830371 in DMSO. What can I do?

A1: If you are experiencing difficulty dissolving the compound, consider the following steps:

- Use fresh DMSO: DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of some compounds.^[1] Always use fresh, anhydrous DMSO.
- Sonication: Sonication is recommended to aid dissolution.^[3]
- Gentle warming: Gentle warming can also be used to help dissolve the compound. However, be cautious with temperature to avoid degradation.

Q2: My GSK 2830371 solution appears cloudy or has precipitated after storage. What should I do?

A2: Cloudiness or precipitation upon storage, especially after refrigeration or freezing, can occur. If this happens, it is recommended to warm the solution gently and sonicate to redissolve the compound before use. If the solution is a suspension, it is best to prepare it fresh for each use.^[3]

Q3: I need to prepare a formulation for an in vivo experiment. Can I use a simple DMSO solution?

A3: For in vivo experiments, a simple DMSO solution may not be suitable due to potential toxicity at higher concentrations.^[3] A common formulation for oral administration involves a mixture of solvents to ensure solubility and biocompatibility. One such reported formulation consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[4]

Experimental Protocols

Protocol 1: Preparation of a 100 mM DMSO Stock Solution

- Weigh the Compound: Accurately weigh the required amount of **GSK 2830371-d4** powder. For example, to prepare 1 mL of a 100 mM solution, you would need 46.1 mg (assuming a molecular weight of 461.02 g/mol).

- Add Solvent: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the compound.
- Dissolve: Vortex the solution and sonicate if necessary until the compound is fully dissolved.
- Store: Aliquot the stock solution into smaller volumes and store at -20°C or -80°C.

Protocol 2: Preparation of an In Vivo Formulation (Oral Administration)

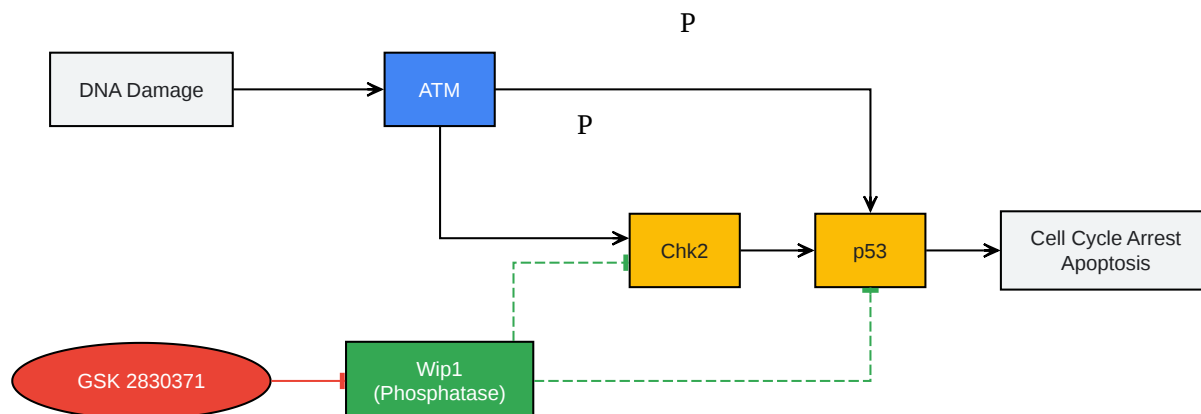
This protocol is based on a reported formulation for achieving a concentration of at least 2.5 mg/mL.^[4]

- Prepare Stock Solution: First, prepare a concentrated stock solution of **GSK 2830371-d4** in DMSO.
- Add Co-solvents: In a sequential manner, add the other components of the formulation. For the final solution, the volumetric ratios are:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Ensure Clarity: The final solution should be clear. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.^[4] It is recommended to prepare this working solution fresh on the day of use.^[4]

Visualizations

Signaling Pathway

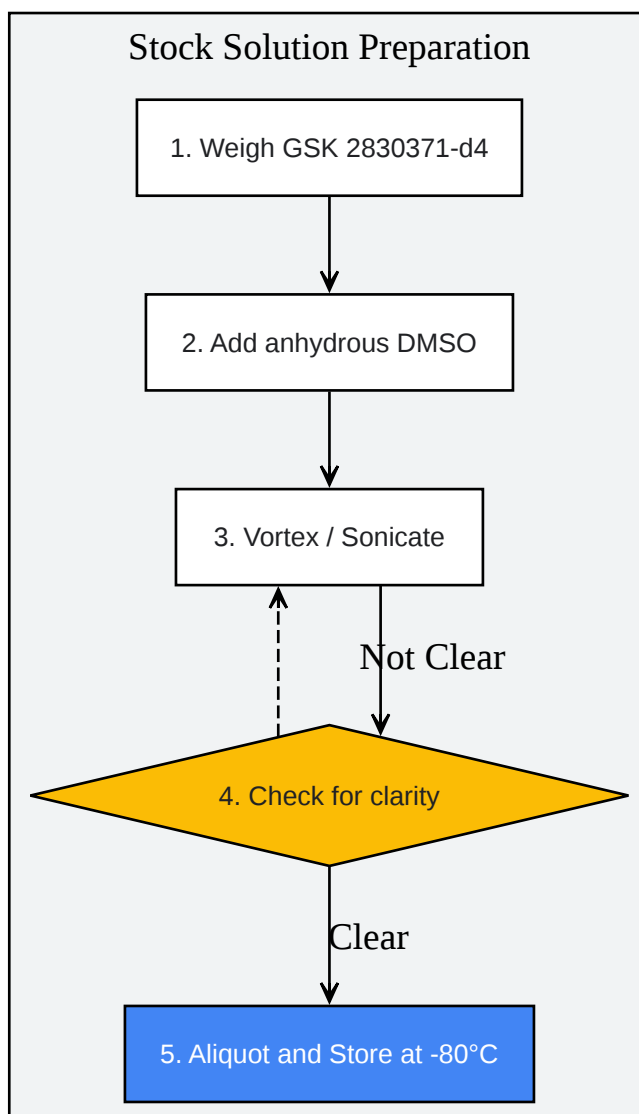
GSK 2830371 is an allosteric inhibitor of Wip1 phosphatase. Wip1 is a negative regulator of the DNA damage response pathway, and its inhibition by GSK 2830371 leads to increased phosphorylation of key proteins like p53 and Chk2.



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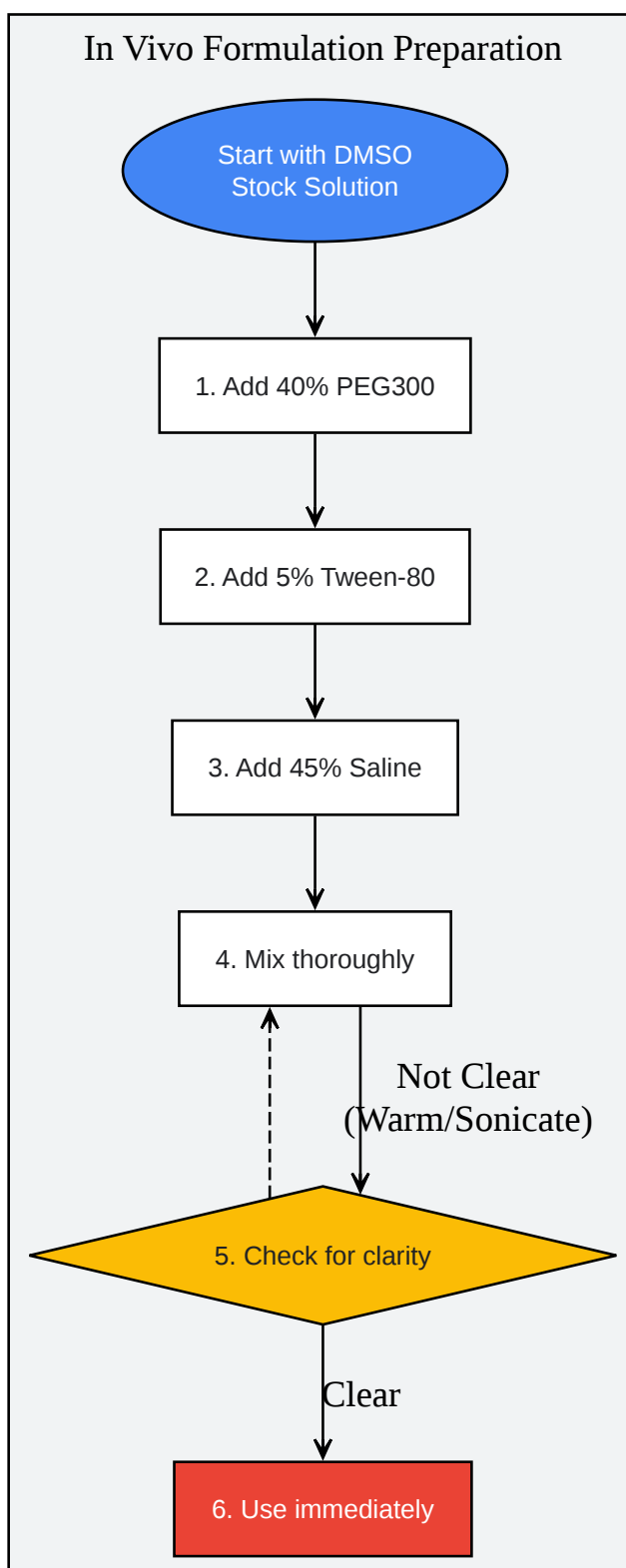
Caption: Simplified Wip1 signaling pathway and the inhibitory action of GSK 2830371.

Experimental Workflows



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Caption: Workflow for preparing a stock solution of **GSK 2830371-d4**.



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Caption: Workflow for preparing an in vivo formulation of **GSK 2830371-d4**.

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